

4-(3,4-Dimethoxybenzoyl)piperidine Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride
CAS No.:	124931-48-2
Cat. No.:	B3376935

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Strategic Intermediate for Acetylcholinesterase Inhibitors and CNS Therapeutics

Executive Summary

4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride is a high-value heterocyclic intermediate primarily utilized in the synthesis of Donepezil (Aricept), a reversible acetylcholinesterase (AChE) inhibitor used in the palliative treatment of Alzheimer's disease.

Beyond its role as a Donepezil precursor, this compound represents a versatile "privileged structure" in CNS drug discovery. The 4-benzoylpiperidine scaffold serves as a core pharmacophore for ligands targeting Sigma-1 receptors and 5-HT_{2A} serotonin receptors. This guide details the compound's chemical identity, industrial synthesis, critical quality attributes (CQAs), and its pivotal role in the retrosynthetic logic of neurotherapeutics.

Chemical Identity & Properties

Property	Specification
Chemical Name	4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride
Systematic Name	(3,4-Dimethoxyphenyl)(piperidin-4-yl)methanone hydrochloride
CAS Number	742665-98-1 (Free Base); HCl salt is often custom-referenced.
Molecular Formula	C ₁₄ H ₁₉ NO ₃ · HCl
Molecular Weight	285.77 g/mol (Salt); 249.31 g/mol (Free Base)
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in water, methanol, DMSO; slightly soluble in ethanol.
Melting Point	225–230 °C (Decomposes)
Key Functional Groups	Secondary amine (piperidine), Aryl ketone, Methoxy ethers

Structural Significance

The molecule features a piperidine ring linked via a ketone bridge to a veratrole (1,2-dimethoxybenzene) moiety.

- Ketone Bridge:** Provides a rigid spacer that can be reduced to a methylene group (benzyl) or an alcohol, altering the pharmacodynamic profile.
- Secondary Amine:** Acts as a nucleophilic handle for N-alkylation (e.g., attachment of the benzyl group in Donepezil).

Strategic Utility: The Donepezil Connection

The primary industrial application of this compound is as the direct precursor to 4-(3,4-dimethoxybenzyl)piperidine, the pharmacophore required for Donepezil synthesis.

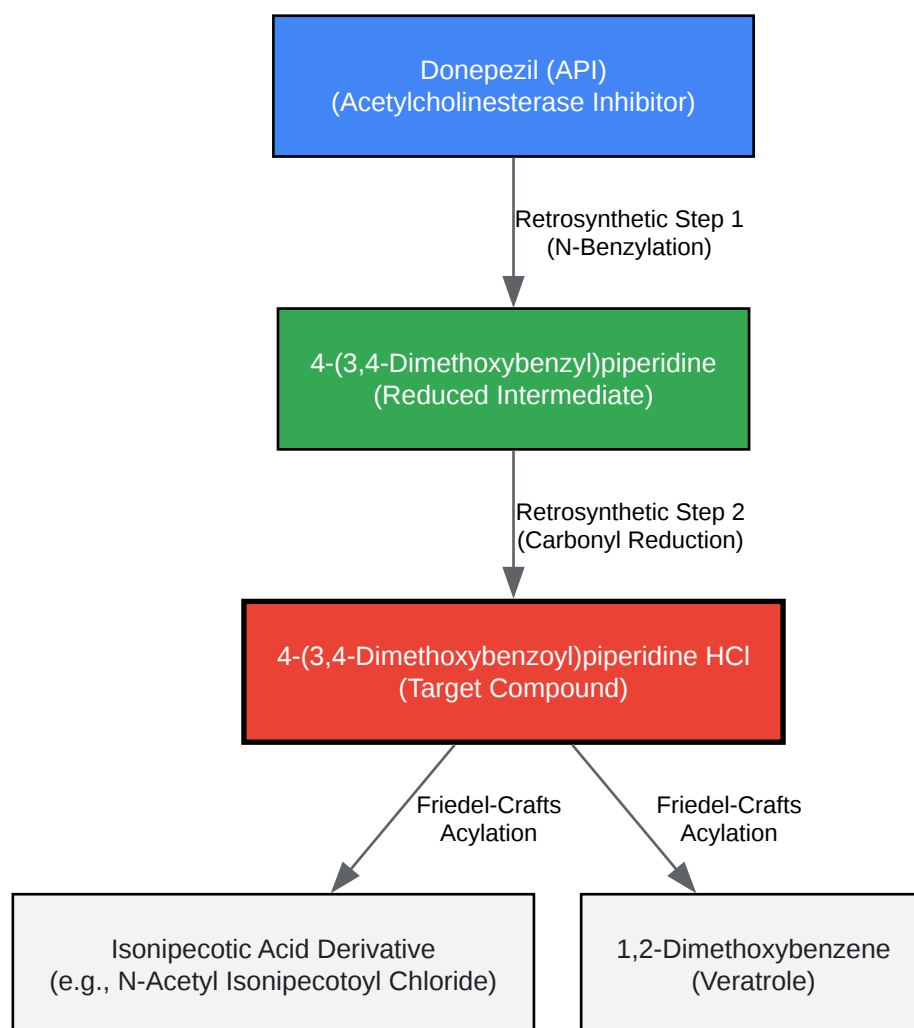
Mechanism of Action (Synthesis Context)

Donepezil functions by binding to the anionic site of AChE. The 3,4-dimethoxybenzyl moiety mimics the natural substrate acetylcholine, while the piperidine ring positions the molecule within the enzyme's gorge.

- **The Transformation:** 4-(3,4-Dimethoxybenzoyl)piperidine is subjected to Wolff-Kishner reduction or Catalytic Hydrogenation to reduce the carbonyl (C=O) to a methylene (CH₂) group.
- **Why use the Benzoyl intermediate?** Direct benzylation of pyridine followed by reduction is often less selective. The Friedel-Crafts acylation route to the benzoyl intermediate ensures high regioselectivity at the 4-position, avoiding the formation of unwanted isomers.

Graphviz Diagram: Role in Donepezil Retrosynthesis

The following diagram illustrates the retrosynthetic logic placing 4-(3,4-Dimethoxybenzoyl)piperidine as the critical node between raw materials and the API.



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Caption: Retrosynthetic analysis showing the target compound as the stable ketone precursor to the Donepezil pharmacophore.

Synthesis Protocol

Disclaimer: This protocol is for research purposes. Scale-up requires process safety screening, particularly for the Friedel-Crafts exotherm.

Method: Friedel-Crafts Acylation

This is the industry-standard route due to the low cost of veratrole and isonipecotic acid derivatives.

Reagents

- Substrate: N-Acetylisonipecotoyl chloride (or N-Tosyl analog to prevent side reactions).
- Arene: 1,2-Dimethoxybenzene (Veratrole).
- Catalyst: Aluminum Chloride (AlCl_3) - anhydrous.
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

Step-by-Step Workflow

- Acyl Chloride Preparation:
 - React N-acetylisonipecotic acid with Thionyl Chloride (SOCl_2) at 50°C for 2 hours.
 - Remove excess SOCl_2 under vacuum. Critical: Residual SOCl_2 degrades the Friedel-Crafts yield.
- Friedel-Crafts Reaction:
 - Suspend anhydrous AlCl_3 (2.5 equiv) in dry DCM at 0°C .
 - Add 1,2-Dimethoxybenzene (1.1 equiv).
 - Dropwise addition of N-acetylisonipecotoyl chloride (dissolved in DCM) over 1 hour, maintaining temp $< 5^\circ\text{C}$.
 - Observation: The mixture will turn dark orange/red.
 - Allow to warm to RT and stir for 12 hours.
- Quench & Isolation:
 - Pour reaction mixture onto ice/HCl slush (exothermic!).
 - Extract with DCM. Wash organic layer with brine and NaHCO_3 .
 - Dry over MgSO_4 and concentrate to yield the N-Acetyl intermediate.

- Hydrolysis (Deprotection):
 - Reflux the N-Acetyl intermediate in 6N HCl for 6–12 hours.
 - Mechanism:[1][2] Cleaves the N-acetyl group without affecting the aryl ketone.
 - Cool to 0°C. The target **4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride** precipitates as a solid.
 - Filter and recrystallize from Ethanol/Ether.

Graphviz Diagram: Synthesis Workflow



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Caption: Linear synthesis workflow from isonipecotic acid precursor to final HCl salt.

Analytical Characterization

To ensure the material is suitable for downstream API synthesis, the following attributes must be validated.

Proton NMR (¹H NMR) in DMSO-d₆

- Aryl Protons: Look for the characteristic 1,2,4-substitution pattern of the dimethoxybenzene ring (3 signals in the 7.0–7.8 ppm range).
- Methoxy Groups: Two distinct singlets (or overlapping) around 3.80–3.85 ppm (6H total).
- Piperidine Ring:
 - Multiplets at 1.6–1.9 ppm (C3, C5 protons).
 - Multiplets at 2.9–3.3 ppm (C2, C6 protons adjacent to Nitrogen).[3]

- Diagnostic Signal: The methine proton at C4 (alpha to carbonyl) appears as a multiplet around 3.5–3.6 ppm.
- Amine Proton: Broad singlet/exchangeable peak > 8.5 ppm (ammonium proton).

HPLC Purity Profile

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Gradient Acetonitrile : Water (0.1% TFA).
- Detection: UV at 230 nm and 280 nm (benzoyl absorption).
- Impurity Limit:
 - Regioisomers: The 2,3-dimethoxy isomer is a potential impurity from the Friedel-Crafts step. It must be < 0.1%.
 - Unreacted Veratrole: Must be removed (wash with non-polar solvent).

Handling and Stability

- Storage: Hygroscopic. Store in a tightly sealed container under inert atmosphere (Argon/Nitrogen) at 2–8°C.
- Stability: The ketone functionality is stable, but the secondary amine is prone to oxidation if left as a free base. The Hydrochloride salt significantly improves oxidative stability.
- Safety:
 - GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2.
 - Precaution: Avoid dust inhalation. As a CNS-active precursor, treat as a potential pharmacological agent.

References

- Sugimoto, H., et al. (1995). "Synthesis and Structure-Activity Relationships of Acetylcholinesterase Inhibitors: 1-Benzyl-4-[(5,6-dimethoxy-1-indanon)-2-yl]methylpiperidine

Hydrochloride (Donepezil Hydrochloride)." Journal of Medicinal Chemistry, 38(24), 4821–4829.

- Eisai Co., Ltd. (1989). "Cyclic amine compounds and pharmaceutical use thereof." U.S. Patent 4,895,841.
- Matrix Fine Chemicals. (2024). "4-(4-Methoxybenzoyl)piperidine hydrochloride Product Data." Chemical Catalog.
- PubChem. (2025). "4-(3,4-dimethoxybenzoyl)piperidine Compound Summary." National Library of Medicine.
- BenchChem. (2025).[4] "Optimizing the Synthesis of Piperidine Derivatives: Technical Guide."

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Sources

- 1. Synthesis of 3,4-disubstituted piperidines by carbonyl ene and prins cyclizations: switching between kinetic and thermodynamic control with Brønsted and Lewis acid catalysts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [4-(3,4-Dimethoxybenzoyl)piperidine Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3376935/docs#4-3-4-dimethoxybenzoyl-piperidine-hydrochloride-a-technical-guide]

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